

Established Genetic Interaction Screening Platform

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Compound Focus: NI-42

Cat. No.: S537137

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The following table summarizes key features of the **in4mer Cas12a platform**, a recently developed technology for multiplex genetic perturbation, to illustrate the kind of data relevant to your query [1].

Platform Feature	Description
Core Technology	CRISPR/Cas12a with arrays of four independent guide RNAs (in4mer) [1]
Library Scale (Example)	Genome-scale "Inzolia" library; ~49,000 clones (~30% smaller than typical CRISPR/Cas9 libraries) [1]
Key Paralog Target Coverage	Targets ~4000 paralog pairs of various family sizes [1]
Reported Advantages	Superior sensitivity and replicability; fivefold library size reduction compared to other GI methods; detects synthetic lethal and masking genetic interactions [1]

Methodologies in Genetic Interaction Analysis

While specific protocols for **NI-42** are unavailable, the general workflow for evaluating genetic interactions involves several key steps, from library design to data analysis [1]. The following diagram outlines this process.

Experimental Workflow for Genetic Interaction Screening

1. Library Design & Construction

Guide RNA design
and array synthesis

Clone into lentiviral
vector (e.g., pRDA_550)

2. Cell Transduction & Selection

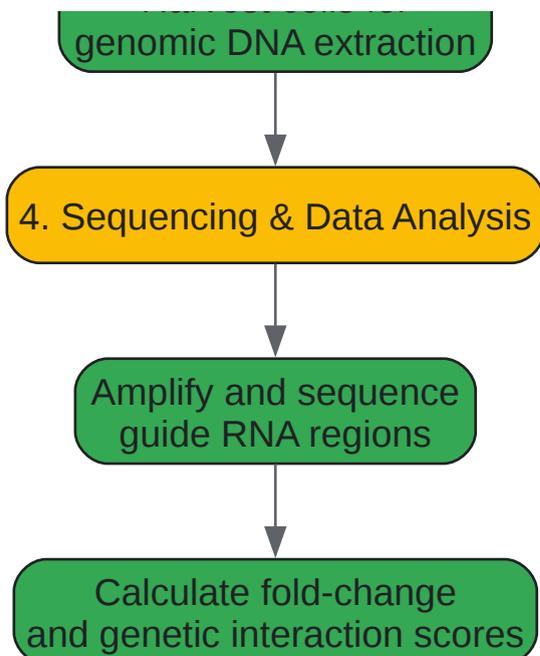
Infect target cells
(e.g., K-562)

Apply selective
pressure (e.g., Puromycin)

3. Phenotypic Screening

Monitor cell fitness
over time (e.g., 7, 14, 21 days)

Harvest cells for



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Suggestions for Finding Specific Information

Since "NI-42" is not identified in the current scientific literature, you may find these alternative search strategies helpful:

- **Verify the Terminology:** Double-check the precise name "NI-42." It's possible it could be an internal code name for a tool, cell line, or compound within a specific organization, which would not be public.
- **Explore Related Resources:** You can search for established genetic screening platforms and data analysis tools mentioned in the search results. Useful terms include:
 - **Software/Analysis Tools:** **CellNetOptimizer (CNO)** for logical modeling of signaling networks [2], or **biowc-pathwaygraph** for visualizing signaling pathways [3].
 - **Methodologies:** "CRISPR genetic interaction screening," "module detection in gene expression data" [4], or "discrete logic modelling" [2].
- **Consult Specialized Databases:** Look for data on genetic interactions and knockdown screens in public repositories such as the **BioGRID** database, **DepMap** portal, or **Gene Expression Omnibus (GEO)**.

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References

1. Efficient gene knockout and genetic interaction screening ... [pmc.ncbi.nlm.nih.gov]
2. Discrete logic modelling as a means to link protein ... [pmc.ncbi.nlm.nih.gov]
3. kusterlab/biowc-pathwaygraph: Interactive Visualization of ... [github.com]
4. A comprehensive evaluation of module detection methods ... [nature.com]

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